

Application Notes & Protocols: Characterization of Dextrin Palmitate-Based Nanoparticles

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Compound of Interest

Compound Name: Dextrin Palmitate

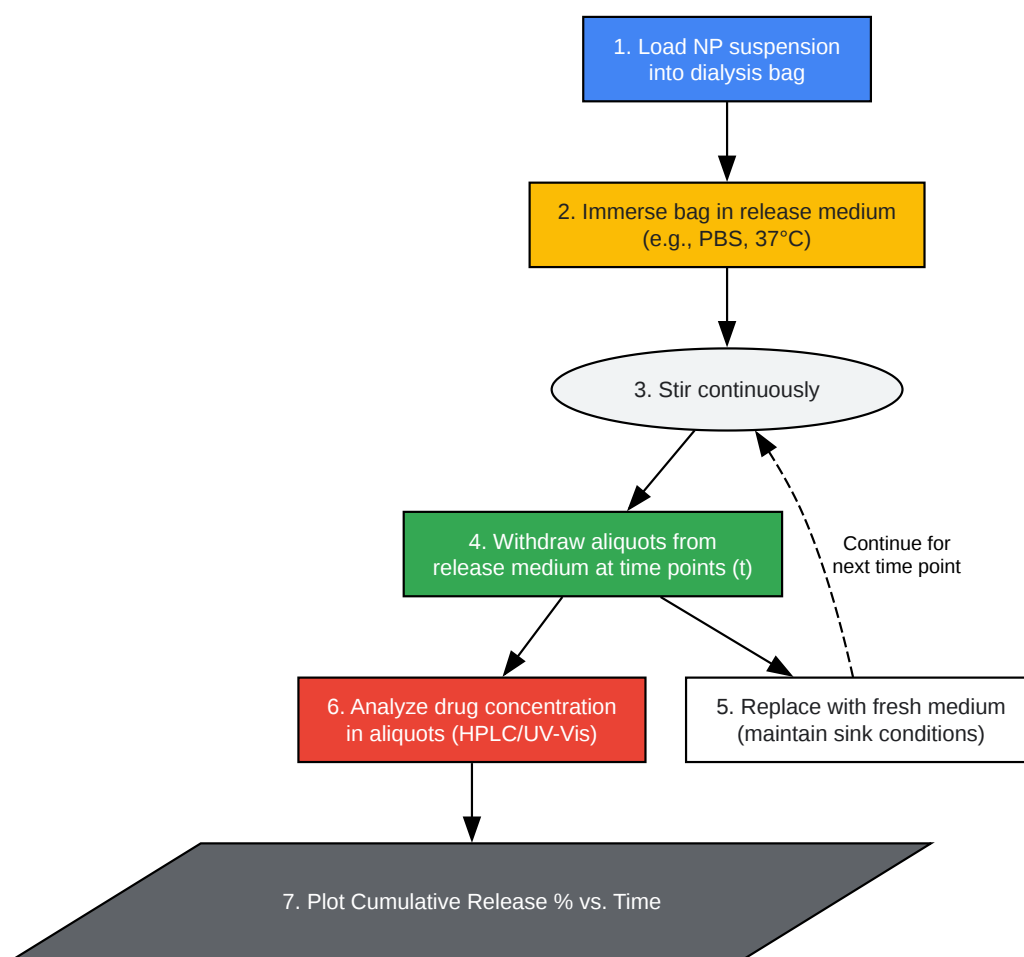
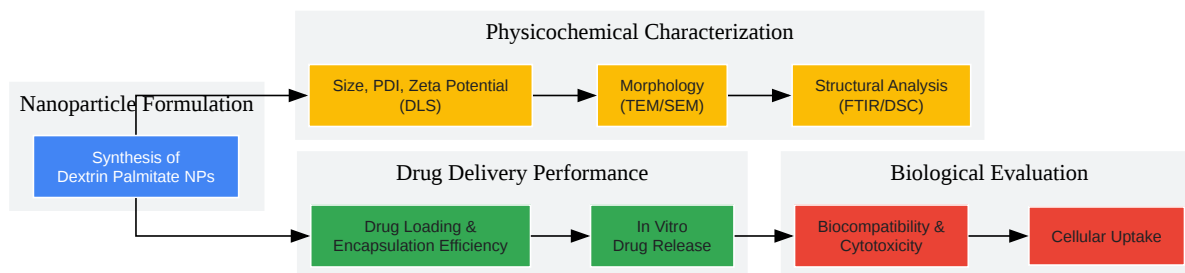
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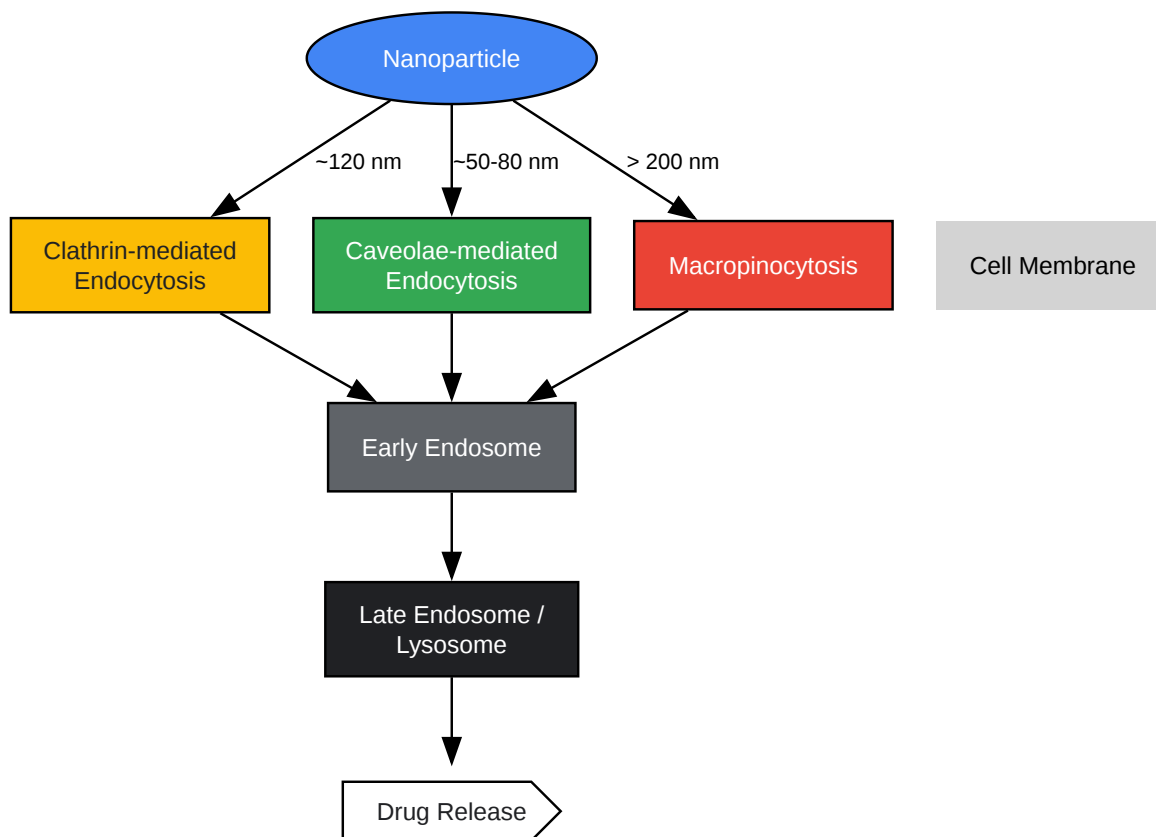
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Introduction: **Dextrin palmitate** is an amphiphilic ester formed from dextrin, a hydrophilic polysaccharide derived from starch, and palmitic acid, a saturated fatty acid.[1] This structure makes it a compelling material for creating self-assembling nanoparticles, particularly for the encapsulation of hydrophobic therapeutic agents. The hydrophobic palmitate chains can form a core to house the drug, while the hydrophilic dextrin chains form a shell, enhancing stability and biocompatibility in aqueous environments.

Thorough characterization is critical to ensure the safety, efficacy, and reproducibility of **Dextrin Palmitate**-based nanoparticle formulations.[2] This document provides detailed protocols and application notes for the essential techniques used to characterize these nanoparticles, from their fundamental physicochemical properties to their biological interactions.





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References

- 1. CAS 83271-10-7: Dextrin palmitate | CymitQuimica [cymitquimica.com]
- 2. Techniques for physicochemical characterization of nanomaterials - PMC [pmc.ncbi.nlm.nih.gov]
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